

Picfeltarraenin IB In Vitro Assay: Application Notes and Protocols

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Compound of Interest

Compound Name: *Picfeltarraenin IB*

Cat. No.: *B15619569*

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Introduction

Picfeltarraenin IB is a triterpenoid saponin isolated from *Picria fel-terrae*.^{[1][2]} It is recognized primarily as an acetylcholinesterase (AChE) inhibitor.^{[1][2]} Emerging research also suggests its potential therapeutic applications in the fields of oncology and inflammation.^{[1][2]} In silico studies have indicated that **Picfeltarraenin IB** may act as an inhibitor of the Epidermal Growth Factor Receptor (EGFR) and Phosphatidylinositol 3-kinase (PI3K) signaling pathways, which are critical in cancer progression. While specific in vitro quantitative data for **Picfeltarraenin IB**'s anti-inflammatory and anti-cancer effects are not widely available, its structural analog, Picfeltarraenin IA, has been shown to exert anti-inflammatory effects by inhibiting the Nuclear Factor-kappa B (NF-κB) pathway.^[3]

These application notes provide a summary of the known biological activities of **Picfeltarraenin IB** and detailed protocols for in vitro assays to evaluate its efficacy. The protocols are based on established methodologies and findings related to **Picfeltarraenin IB** and its analogs.

Data Presentation

Currently, specific IC₅₀ and EC₅₀ values for the anti-inflammatory and anti-cancer activities of **Picfeltarraenin IB** from peer-reviewed literature are limited. The data presented below is based on in silico docking scores and the known activity of its analog, Picfeltarraenin IA.

Table 1: In Silico Docking Scores for **Picfeltaarraenin IB** and Related Compounds

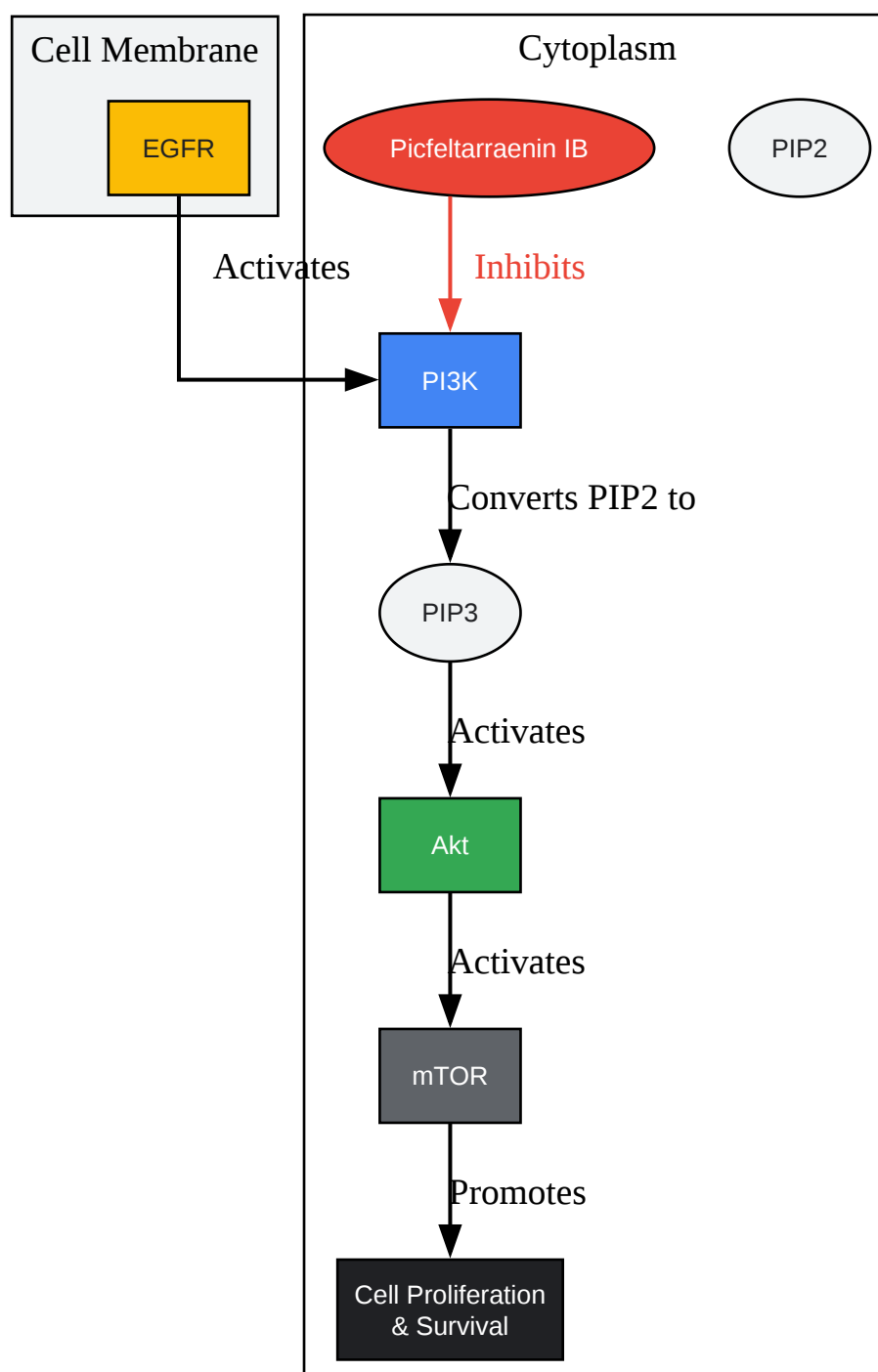
| Compound | Target | Docking Score | Reference |
|-----------------------------------|--------|---------------|-----------|
| Picfeltaarraenin IB | PI3K | -87.7705 | [4] |
| Picfeltaarraenin IB | EGFR | -104.6410 | [4] |
| Picfeltaarraenin IA | PI3K | -90.6176 | [4] |
| Picfeltaarraenin IA | EGFR | -101.7930 | [4] |
| ZSTK474 (Standard PI3K inhibitor) | PI3K | -94.7491 | [4] |

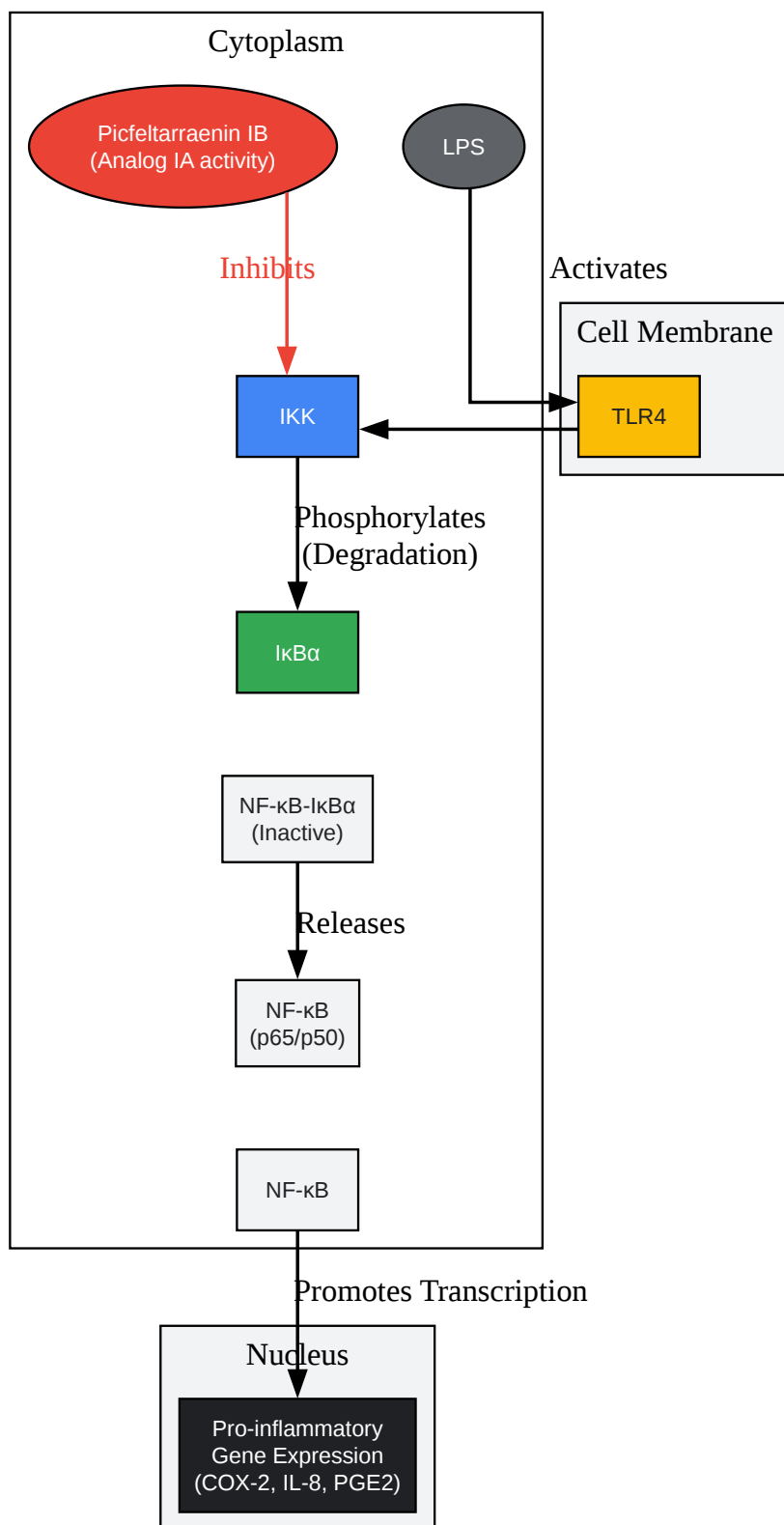
Table 2: Anti-inflammatory Activity of Picfeltaarraenin IA (Analog)

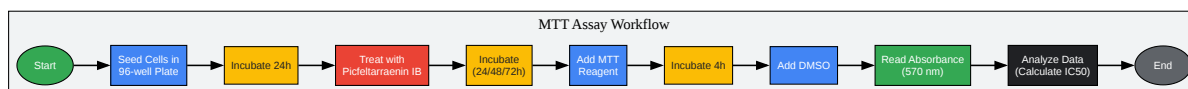
| Cell Line | Treatment | Effect | Concentration | Reference |
|-----------|--------------------------|-------------------------------|---------------|-----------|
| A549 | LPS-induced inflammation | Inhibition of PGE2 production | 0.1-10 µmol/l | [3] |
| A549 | LPS-induced inflammation | Inhibition of COX2 expression | 0.1-10 µmol/l | [3] |

Signaling Pathways

Picfeltaarraenin IB is predicted to modulate key signaling pathways involved in cell proliferation, survival, and inflammation. The following diagrams illustrate the putative mechanisms of action.







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